

Essential Safety and Logistics for Handling 4,4'-Dimethoxytrityl Alcohol

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Compound of Interest

Compound Name: 4,4'-Dimethoxytrityl alcohol

Cat. No.: B1348235

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical reagents is paramount. This guide provides essential safety protocols, operational plans, and disposal information for **4,4'-Dimethoxytrityl alcohol**, a common reagent in oligonucleotide synthesis. Adherence to these guidelines is critical for minimizing risks and ensuring the integrity of your research.

Hazard Identification and Personal Protective Equipment

4,4'-Dimethoxytrityl alcohol is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure.

Recommended Personal Protective Equipment:

PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield should be worn to protect against dust particles and potential splashes.[1][3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile) must be worn. Gloves should be inspected for integrity before each use and disposed of properly after handling.[1][3][4]
Body Protection	A lab coat or other suitable protective clothing is required to prevent skin contact.[1][4]
Respiratory Protection	If working in an area with poor ventilation or where dust formation is likely, a NIOSH-approved respirator may be necessary.[1][3]

Safe Handling and Storage Protocols

Proper handling and storage are crucial to maintain the stability of **4,4'-Dimethoxytrityl alcohol** and to ensure a safe laboratory environment.

Handling:

- Always handle this compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[1][4][5]
- Avoid the formation of dust and aerosols during handling.[4][5]
- Use appropriate tools and equipment to avoid direct contact with the chemical.
- After handling, wash hands thoroughly, even if gloves were worn.[1]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[3][5]

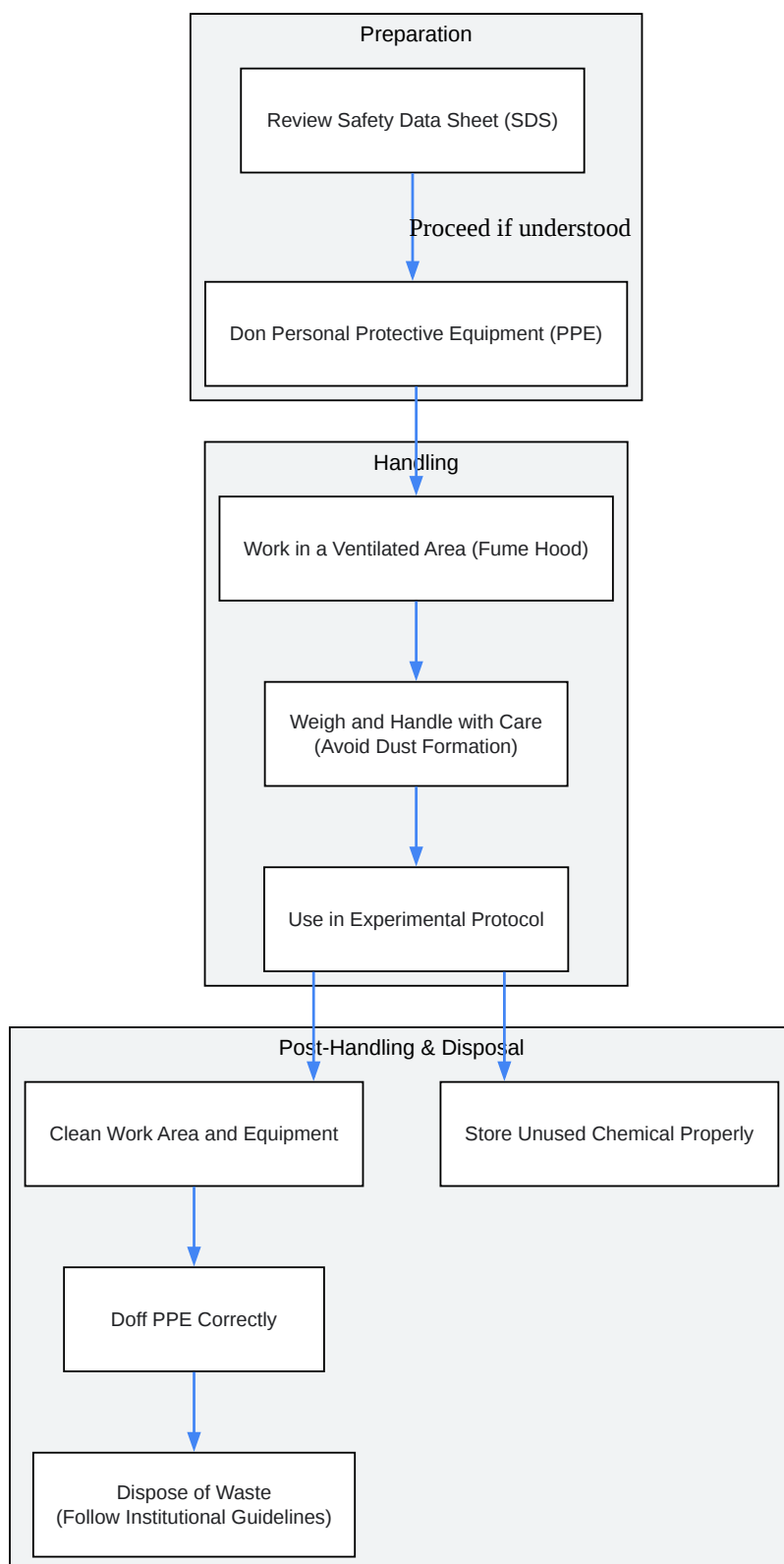
- For long-term storage and to maintain chemical integrity, it is recommended to store **4,4'-Dimethoxytrityl alcohol** at -20°C under an inert atmosphere.^[6]^[7]

Quantitative Data and Physical Properties

Property	Value
Molecular Formula	C ₂₁ H ₂₀ O ₃
Molecular Weight	320.38 g/mol
Appearance	Solid
Melting Point	75-76 °C
Boiling Point (Predicted)	488.0 ± 45.0 °C
Density (Predicted)	1.151 ± 0.06 g/cm ³
Solubility	Slightly soluble in Chloroform and Methanol
Occupational Exposure Limits	No data available

Experimental Workflow for Handling

The following diagram outlines the standard workflow for the safe handling of **4,4'-Dimethoxytrityl alcohol** from receipt to disposal.



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